

Bromofluoromethane spectroscopic standards comparison

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Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

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Bromofluoromethane Applications and Basic Data

Bromofluoromethane is recognized as an important reagent, particularly in the manufacture of pharmaceuticals and other chemicals [1]. Its isotopomer containing fluorine-18 is also used in radiochemistry [1]. The table below summarizes its core characteristics and the available experimental spectroscopic information I found.

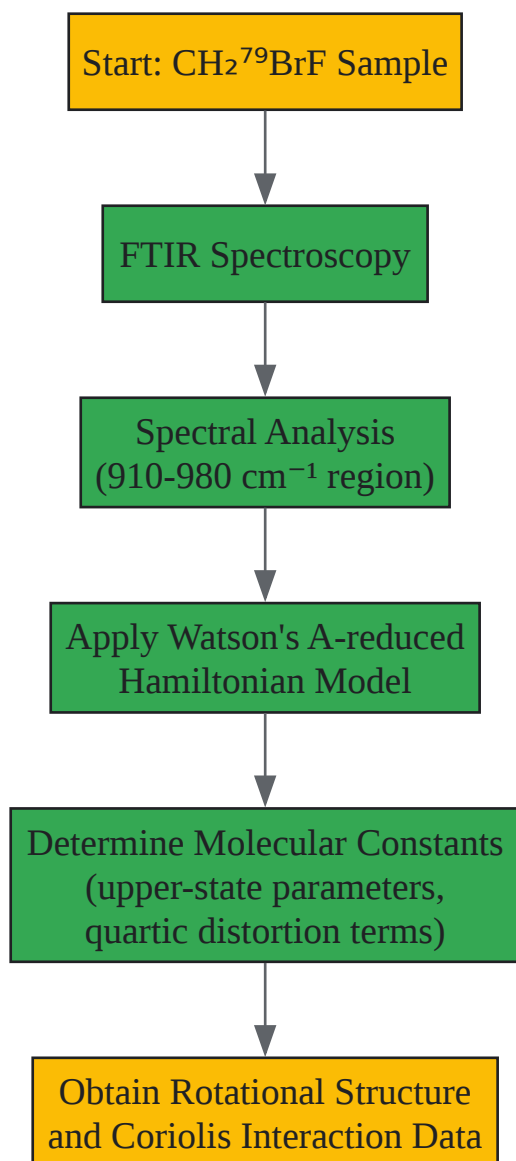
| Characteristic/Use | Description |
|-------------------------|--|
| Chemical Formula | CH ₂ BrF [1] |
| Appearance | Gas [1] |
| Boiling Point | 19 °C [1] |
| Primary Uses | Pharmaceutical synthesis; radiochemistry (as an isotopomer containing fluorine-18) [2] [1] |
| Key Spectroscopic Study | High-resolution Fourier transform infrared (FTIR) spectroscopy of the isotopologue CH ₂ ⁷⁹ BrF [3] |

The main spectroscopic data comes from a high-resolution FTIR study on $\text{CH}_2^{79}\text{BrF}$ [3]. The researchers analyzed the spectrum in the region between **910 and 980 cm^{-1}** , which corresponds to the atmospheric window [3].

Experimental Protocol Summary:

- **Objective:** To analyze the interacting ν_9 , $\nu_5 + \nu_6$ and $3\nu_6$ vibrational levels of $\text{CH}_2^{79}\text{BrF}$ [3].
- **Instrumentation:** High-resolution Fourier transform infrared (FTIR) spectrometer [3].
- **Resolution:** 0.0030 cm^{-1} [3].
- **Methodology:** The data set was treated using Watson's A-reduced Hamiltonian in the Ir representation, implemented with first-order a-, b-, and c- type Coriolis coupling terms. The analysis yielded a set of accurate upper-state parameters, including quartic distortion terms for the ν_9 and $\nu_5 + \nu_6$ vibrational levels [3].

This experimental workflow for obtaining high-resolution infrared spectra and molecular constants can be visualized as follows:



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Diagram: Experimental workflow for high-resolution FTIR analysis of $\text{CH}_2^{79}\text{BrF}$, based on Visinoni et al. [3]

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References

1. Bromofluoromethane [en.wikipedia.org]
2. Green Synthesis of Pharmaceutical Steroids [americanpharmaceuticalreview.com]
3. High-resolution infrared spectroscopy of the interacting... [orbit.dtu.dk]

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